

Application Notes: Preparation and Use of INCB3344 in DMSO

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Compound of Interest

Compound Name: INCB3344

Cat. No.: B1248720

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Introduction

INCB3344 is a potent, selective, and orally bioavailable small-molecule antagonist of the C-C chemokine receptor type 2 (CCR2).[1][2] The CCR2 receptor and its primary ligand, monocyte chemoattractant protein-1 (MCP-1 or CCL2), play a crucial role in directing the migration of monocytes and macrophages to sites of inflammation.[3][4][5] By inhibiting the CCL2/CCR2 axis, **INCB3344** effectively blocks downstream signaling pathways, such as ERK phosphorylation, and cellular responses like chemotaxis.[3][4][5][6] This makes it a valuable tool for investigating the role of CCR2 in various inflammatory and autoimmune diseases, diabetic nephropathy, and pain.[5][7][8]

Proper preparation of **INCB3344** solutions is critical for obtaining accurate and reproducible experimental results. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions due to the compound's excellent solubility.[1][2][6] These application notes provide detailed protocols for the preparation, storage, and use of **INCB3344** solutions for in vitro research.

Physicochemical and Pharmacological Data

Quantitative data for **INCB3344** is summarized below for easy reference.

Table 1: Physicochemical Properties of **INCB3344**

Property	Value	Reference
Molecular Formula	C₂₉H₃₄F₃N₃O₆	[1]
Molecular Weight	577.59 g/mol	[1]
CAS Number	1262238-11-8	[1]

| Appearance | White to yellow solid [\[1\]](#) |

Table 2: Solubility of **INCB3344**

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes	Reference
DMSO	200 mg/mL	346.27 mM	Requires sonication. Use newly opened, anhydrous DMSO.	[1]
Ethanol	≥89.8 mg/mL	~155.5 mM	-	[6]

| Water | Insoluble | - | - | [\[6\]](#) |

Table 3: Potency of **INCB3344** (IC₅₀ Values)

Assay Type	Target Species	IC ₅₀ (nM)	Reference
Binding Antagonism	Human CCR2	5.1	[1] [2] [9]
	Murine CCR2	9.5	[1] [2] [9]
Chemotaxis Antagonism	Human CCR2	3.8	[1] [2] [9]
	Murine CCR2	7.8	[1] [2] [9]

| Whole Cell Binding | Murine Monocytes | 10 ± 5 |[1][6] |

Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a high-concentration primary stock solution. It is critical to use anhydrous, high-purity DMSO to ensure maximum solubility and stability.[1][2]

Materials:

- **INCB3344** powder
- Anhydrous, cell culture-grade Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass vial or clear vial wrapped in aluminum foil
- Analytical balance
- Sterile, filtered pipette tips and micropipettes
- Vortex mixer
- Ultrasonic water bath

Procedure:

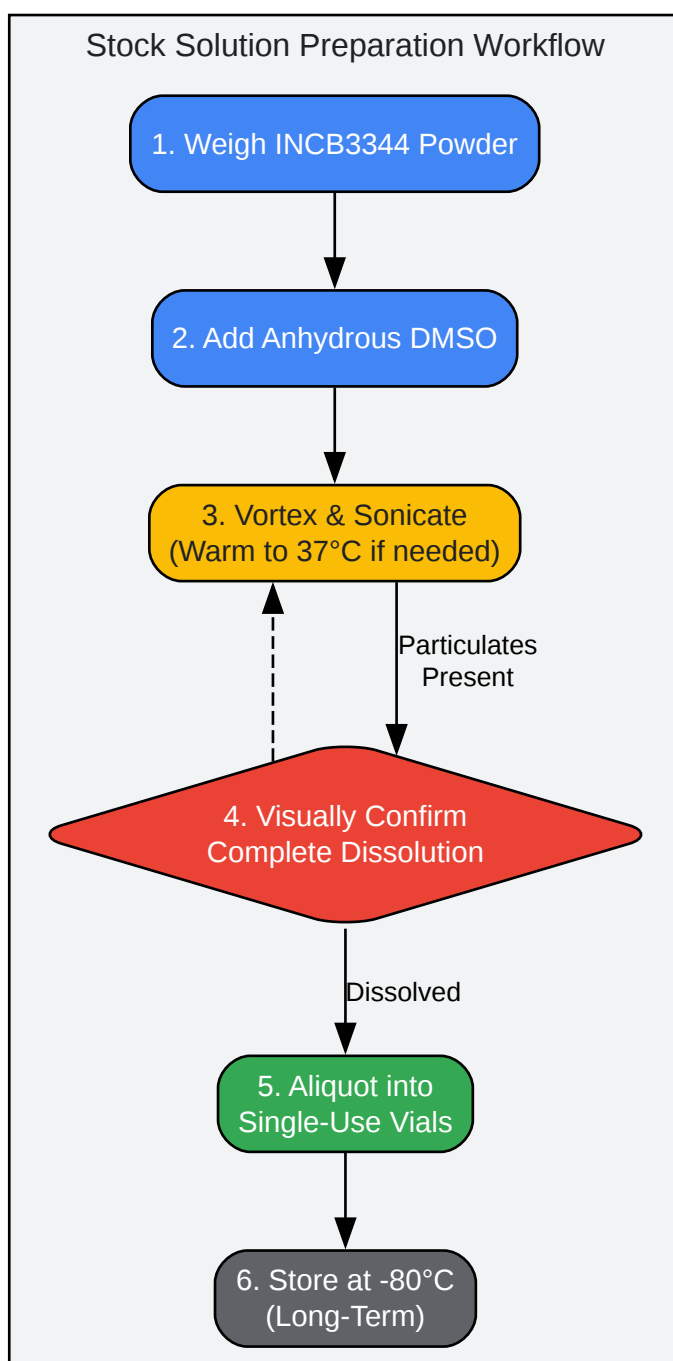
- **Weighing:** In a sterile environment (e.g., a chemical fume hood), accurately weigh the desired mass of **INCB3344** powder. For 1 mL of a 10 mM stock solution, weigh 5.78 mg of **INCB3344**. Calculation: $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{MW (g/mol)} = \text{Mass (g)}$
 $0.001 \text{ L} \times 0.010 \text{ mol/L} \times 577.59 \text{ g/mol} = 0.00578 \text{ g} = 5.78 \text{ mg}$
- **Dissolving:** Transfer the weighed powder to the sterile vial. Add the calculated volume of DMSO (e.g., 1 mL for 5.78 mg).
- **Solubilization:** Tightly cap the vial and vortex thoroughly for 1-2 minutes. If the compound is not fully dissolved, sonicate the solution in a water bath for 10-30 minutes.[1] Gentle warming to 37°C for 10 minutes may also aid dissolution.[6] Visually inspect the solution to ensure no particulates are present.

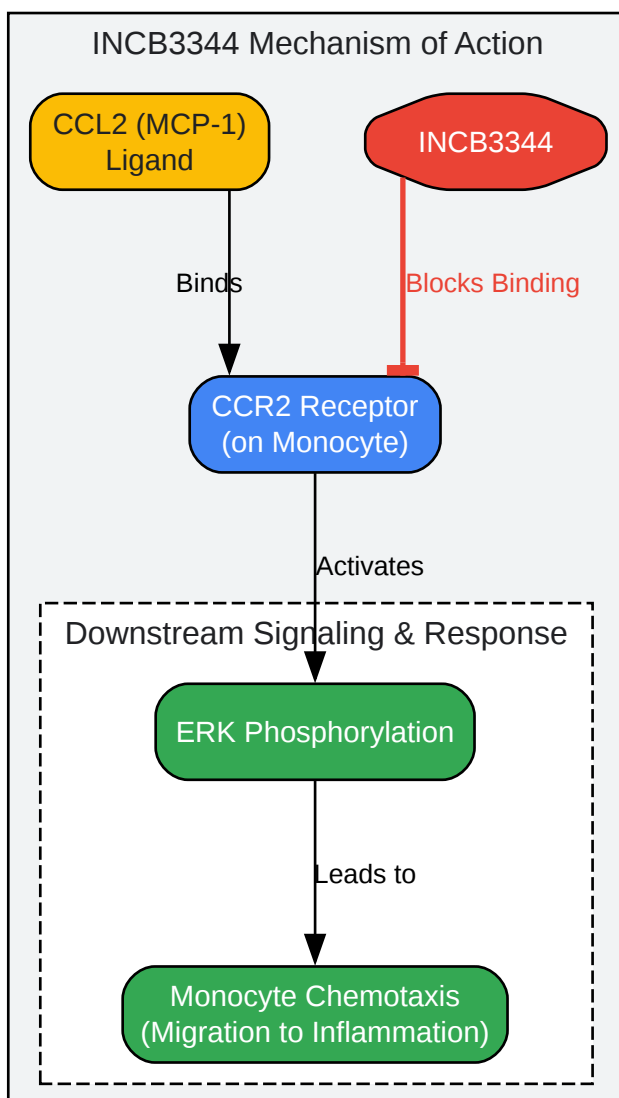
- Storage: Aliquot the stock solution into smaller, single-use volumes in sterile cryovials to avoid repeated freeze-thaw cycles.[\[1\]](#)

Table 4: Stock Solution Storage and Stability

Temperature	Duration	Notes	Reference
-80°C	6 months	Recommended for long-term storage.	[1]

| -20°C | 1 month | Suitable for short-term storage. [\[1\]](#) |





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